

comparative hardness of MC, M6C and M7C3 carbides

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Compound Focus: Triiron carbide

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Comparative Hardness of Carbides in Steel

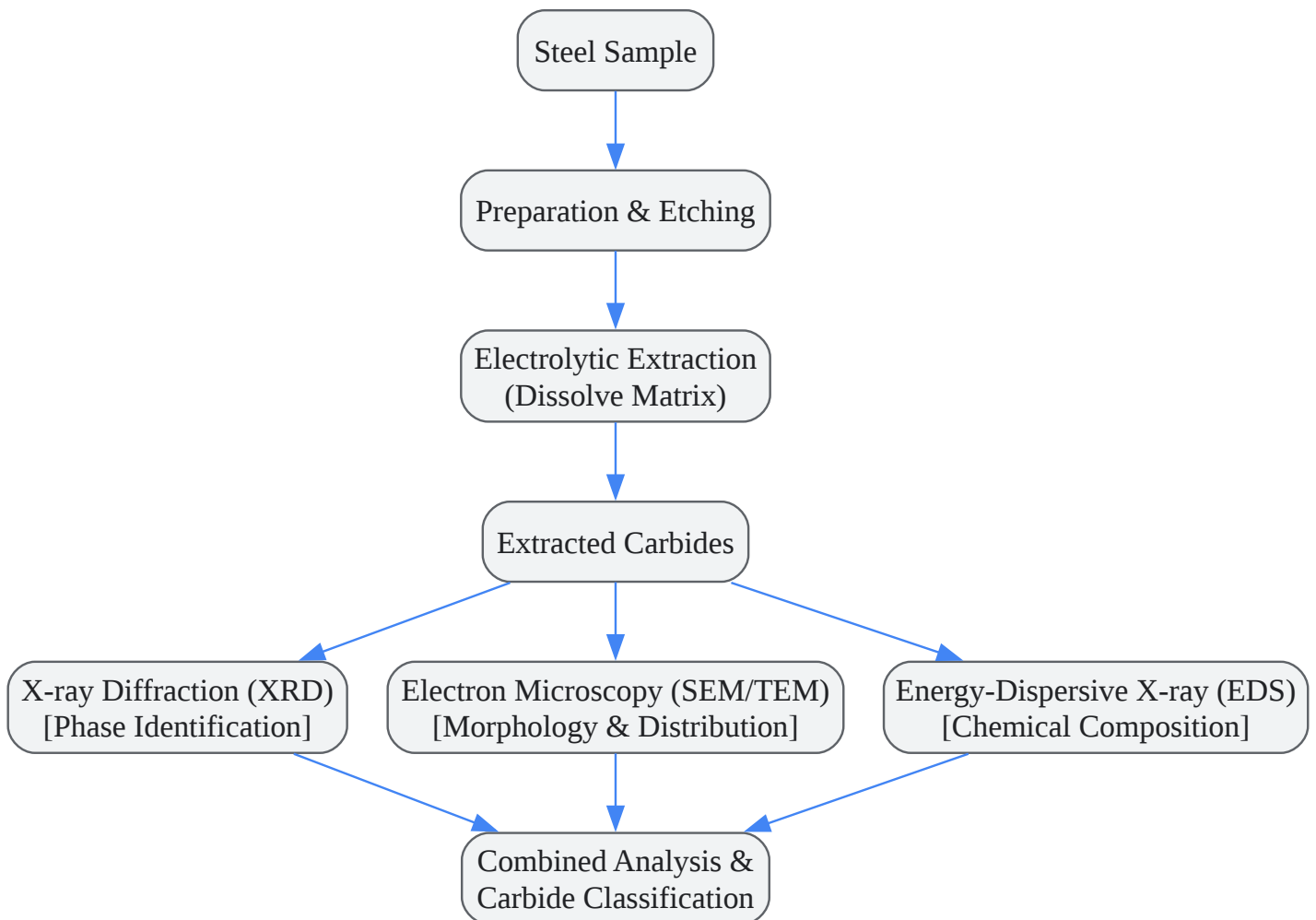
The table below summarizes the key characteristics and relative hardness of the three carbide types.

Carbide Type	Primary Metallic Elements (M)	Crystal Structure	Hardness & Key Characteristics
MC	Vanadium (V), Niobium (Nb), Titanium (Ti) [1]	Face-Centered Cubic (FCC) [2]	High Hardness: Classified among the hardest carbides, primarily due to vanadium content [1].
M6C	Molybdenum (Mo), Tungsten (W), Iron (Fe) [2]	Complex Cubic [3]	Intermediate Hardness: Softer than MC carbides but harder than chromium carbides like M7C3 [1].
M7C3	Chromium (Cr), Iron (Fe) [4] [5]	Hexagonal [6]	Variable/Studied Hardness: Hardness can be increased by approximately 2 GPa due to high-density stacking faults. Softer than MC carbides [1] [6].

Experimental Insights and Methodologies

The hardness and properties of these carbides are studied using advanced material science techniques.

- **Research on M7C3 Hardness Enhancement:** A 2023 study used **nanoindentation** and **transmission electron microscopy (TEM)** to measure the hardness of M7C3 carbides [6]. First-principles calculations revealed that **stacking faults disrupt the ordered arrangement of C-Cr bonds**, increasing crystal deformation resistance and raising carbide hardness by about 2 GPa [6].
- **Carbide Identification and Workflow:** Researchers typically combine multiple techniques to isolate and identify carbides. The general workflow for characterizing carbides in steels involves sample preparation, matrix dissolution, and analysis of extracted carbides [2]. The diagram below illustrates this process.



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Practical Implications for Material Selection

The differences in carbide hardness have direct consequences for a material's performance.

- **Wear Resistance:** In tool steels, **vanadium-rich MC carbides provide superior wear resistance** under slicing abrasion due to their high hardness [1]. Chromium-rich M7C3 carbides offer good wear resistance but are less effective than MC types [1].
- **Toughness Considerations:** While increasing carbide volume fraction boosts wear resistance, **coarse carbides like M7C3 and M3C can diminish steel toughness** [7]. For optimal high-temperature strength and toughness, a high number density of fine, stable carbides like **nanoscale M2C** is most effective [7].

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